

# 4-Bromophenyl cyclobutyl ketone CAS number

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## Compound of Interest

Compound Name: 4-Bromophenyl cyclobutyl ketone

CAS No.: 898790-60-8

Cat. No.: B1293271

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An In-Depth Technical Guide to (4-Bromophenyl)(cyclobutyl)methanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of (4-Bromophenyl)(cyclobutyl)methanone, a key building block in medicinal chemistry. We will delve into its chemical identity, synthesis, analytical characterization, and its emerging role in the design of novel therapeutics. As Senior Application Scientists, our goal is to bridge the gap between theoretical chemistry and practical application, offering insights grounded in established principles and field-proven methodologies.

## Core Chemical Identity and Properties

(4-Bromophenyl)(cyclobutyl)methanone, identified by the CAS Number 898790-60-8, is an aromatic ketone featuring a bromophenyl group attached to a cyclobutyl carbonyl moiety.<sup>[1]</sup> The presence of the bromine atom and the strained cyclobutane ring makes it a versatile intermediate for further chemical modifications, particularly in the development of small-molecule drug candidates.

The unique three-dimensional structure of the cyclobutane ring is of particular interest in drug design. It can enhance pharmacological properties such as metabolic stability and binding efficiency by serving as a rigid, non-planar scaffold.[2] This contrasts with more traditional, flexible alkyl linkers or flat aromatic rings, offering a distinct vector for exploring chemical space.[2]

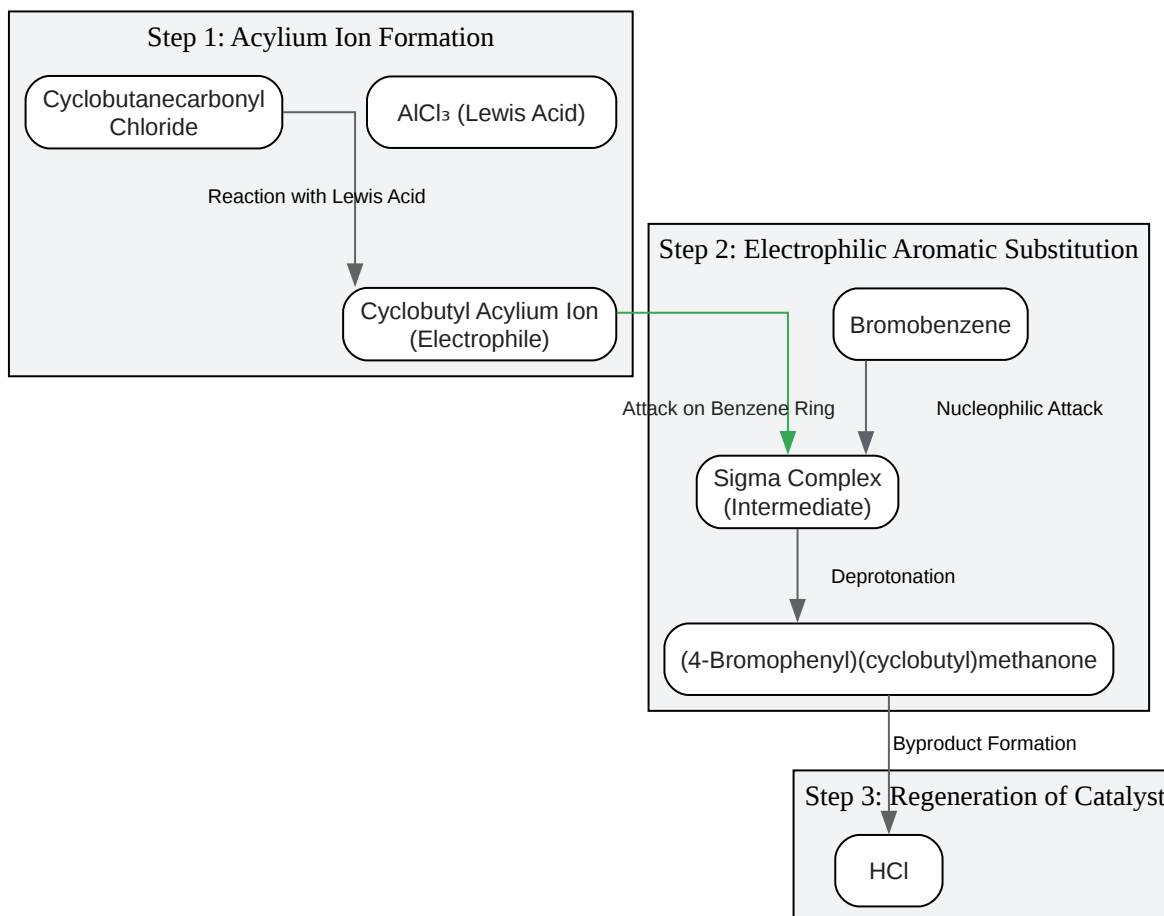
Table 1: Chemical and Physical Properties

| Property          | Value                                                                | Source |
|-------------------|----------------------------------------------------------------------|--------|
| CAS Number        | 898790-60-8                                                          | [1]    |
| Molecular Formula | C <sub>11</sub> H <sub>11</sub> BrO                                  | [3]    |
| Molecular Weight  | 239.11 g/mol                                                         |        |
| Monoisotopic Mass | 237.99933 Da                                                         | [3]    |
| Synonyms          | 4-Bromophenyl cyclobutyl ketone, (4-bromophenyl)-cyclobutylmethanone | [1]    |
| InChI Key         | AZSFMTLMLOZVLG-UHFFFAOYSA-N                                          | [3]    |
| Predicted XlogP   | 3.3                                                                  | [3]    |

## Synthesis Protocol: Friedel-Crafts Acylation

The most direct and industrially scalable synthesis of (4-Bromophenyl)(cyclobutyl)methanone is through the Friedel-Crafts acylation of bromobenzene. This electrophilic aromatic substitution reaction utilizes a Lewis acid catalyst, typically aluminum chloride (AlCl<sub>3</sub>), to generate a highly reactive acylium ion from cyclobutanecarbonyl chloride.

The causality behind this choice is rooted in the mechanism: AlCl<sub>3</sub> coordinates to the chlorine atom of the acyl chloride, creating a potent electrophile.[4][5] This acylium ion is then attacked by the electron-rich  $\pi$ -system of the bromobenzene ring. The bromine atom is an ortho-, para-directing deactivator; however, due to steric hindrance from the bulky acyl group, the para-substituted product, **4-Bromophenyl cyclobutyl ketone**, is predominantly formed.[6]



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Caption: Friedel-Crafts Acylation Workflow for Synthesis.

## Detailed Experimental Protocol:

- **Reaction Setup:** To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas trap (to neutralize the evolved HCl gas), add anhydrous aluminum chloride (1.1 equivalents) and a dry, inert solvent such as dichloromethane (DCM).

- **Reagent Addition:** Cool the suspension in an ice bath to 0-5°C. Add bromobenzene (1.0 equivalent) to the flask.
- **Acylation:** Add cyclobutanecarbonyl chloride (1.05 equivalents) dropwise from the dropping funnel over 30-60 minutes, ensuring the internal temperature does not exceed 10°C. Vigorous evolution of HCl gas will be observed.
  - **Expert Insight:** The slow, controlled addition is critical to manage the exothermic reaction and prevent side-product formation.
- **Reaction Completion:** After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2-4 hours, or until TLC/GC-MS analysis indicates the consumption of the starting material.
- **Workup:** Carefully quench the reaction by slowly pouring the mixture over crushed ice containing concentrated hydrochloric acid. This step hydrolyzes the aluminum chloride complex and separates the organic and aqueous layers.
- **Extraction and Purification:** Separate the organic layer. Extract the aqueous layer with DCM (2x). Combine the organic layers, wash with saturated sodium bicarbonate solution, then with brine. Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- **Final Product:** The crude product can be purified by vacuum distillation or recrystallization to yield (4-Bromophenyl)(cyclobutyl)methanone as a solid or oil.

## Analytical Characterization: A Self-Validating System

Confirming the identity and purity of the synthesized compound is paramount. A combination of spectroscopic techniques provides a self-validating system where each method corroborates the findings of the others.<sup>[7]</sup>

Table 2: Spectroscopic Data Interpretation

| Technique              | Expected Observations for (4-Bromophenyl)(cyclobutyl)methanone                                                                                                                                                                                                                    | Rationale                                                                                                                                                                                                                                                            |
|------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| $^1\text{H}$ NMR       | <ul style="list-style-type: none"><li>• Aromatic protons (AA'BB' system): Two doublets around 7.6-7.9 ppm.</li><li>• Cyclobutyl protons: Multiplets in the range of 1.8-3.6 ppm.</li></ul>                                                                                        | The distinct electronic environments of the aromatic protons adjacent and ortho to the carbonyl and bromine groups cause splitting into two sets of doublets. The complex splitting of cyclobutyl protons is due to their diastereotopic nature. <a href="#">[8]</a> |
| $^{13}\text{C}$ NMR    | <ul style="list-style-type: none"><li>• Carbonyl carbon (C=O): Signal around 198-200 ppm.</li><li>• Aromatic carbons: 4-6 signals in the 128-138 ppm region.</li><li>• Cyclobutyl carbons: Signals in the aliphatic region (18-55 ppm).</li></ul>                                 | The downfield shift of the carbonyl carbon is characteristic of ketones. The number of aromatic signals confirms the para-substitution pattern.                                                                                                                      |
| IR Spectroscopy        | <ul style="list-style-type: none"><li>• Strong, sharp C=O stretch: <math>\sim 1680\text{-}1690\text{ cm}^{-1}</math>.</li><li>• C-Br stretch: <math>\sim 500\text{-}600\text{ cm}^{-1}</math>.</li><li>• Aromatic C=C stretches: <math>\sim 1585\text{ cm}^{-1}</math>.</li></ul> | The carbonyl stretch is a highly reliable indicator of the ketone functional group. <a href="#">[9]</a> <a href="#">[10]</a> Its position is influenced by conjugation with the aromatic ring.                                                                       |
| Mass Spectrometry (MS) | <ul style="list-style-type: none"><li>• Molecular Ion (<math>\text{M}^+</math>): Two peaks of nearly equal intensity at <math>m/z</math> 238 and 240.</li><li>• Key Fragments: Acylium ion (<math>m/z</math> 183/185) from loss of the cyclobutyl group.</li></ul>                | The characteristic isotopic pattern of bromine ( $^{79}\text{Br}$ and $^{81}\text{Br}$ are in an $\sim 1:1$ ratio) results in the $\text{M}^+$ and $\text{M}+2$ peaks, providing definitive evidence for the presence of one bromine atom. <a href="#">[3]</a>       |

Spectroscopic data for (4-Bromophenyl)(cyclobutyl)methanone is available for reference in chemical databases.[\[11\]](#)

## Applications in Drug Discovery and Medicinal Chemistry

The true value of (4-Bromophenyl)(cyclobutyl)methanone lies in its utility as a versatile intermediate. The cyclobutane moiety serves as a bioisostere for other groups, improving drug-like properties, while the bromophenyl group is a handle for further diversification via cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig).

Cyclobutane derivatives are increasingly recognized for their role in creating metabolically stable and conformationally restricted molecules.[\[2\]](#)[\[12\]](#) This rigidity can lead to higher binding affinity and selectivity for biological targets. For instance, research into compounds like KBU2046, which inhibits cancer cell motility, highlights the potential of aryl ketone scaffolds in oncology.[\[13\]](#)[\[14\]](#) While not identical, the structural motifs in KBU2046 underscore the therapeutic relevance of the class of compounds to which (4-Bromophenyl)(cyclobutyl)methanone belongs.

The ketone functionality itself can be further modified, for example, through reduction to an alcohol, reductive amination to introduce a nitrogen-containing group, or conversion to an oxime, opening up numerous avenues for library synthesis in a drug discovery program.[\[2\]](#)

## References

- **4-bromophenyl cyclobutyl ketone** (C<sub>11</sub>H<sub>11</sub>BrO). PubChemLite. Available at: [\[Link\]](#)
- Drug Compound That Stops Cancer Cells from Spreading Discovered. Medindia. Available at: [\[Link\]](#)
- Formal  $\gamma$ -C-H Functionalization of Cyclobutyl Ketones: Synthesis of cis-1,3-Difunctionalized Cyclobutanes. National Institutes of Health. Available at: [\[Link\]](#)
- Friedel Crafts Acylation of Benzene Reaction Mechanism. YouTube. Available at: [\[Link\]](#)
- Friedel-Crafts Acetylation of Bromobenzene. StuDocu. Available at: [\[Link\]](#)

- EAS Reactions (3) - Friedel-Crafts Acylation and Friedel-Crafts Alkylation. Master Organic Chemistry. Available at: [\[Link\]](#)
- NMR, mass spectroscopy, IR - finding compound structure ?. ResearchGate. Available at: [\[Link\]](#)
- Researchers claim find of compound to stop cancer spread. Onmanorama. Available at: [\[Link\]](#)
- Spectroscopy and Spectrometry in Organic Chemistry. University of Wisconsin-Madison. Available at: [\[Link\]](#)
- Structure Identification By 1h NMR - Structure Determination of Organic Compounds. InformIT. Available at: [\[Link\]](#)
- Organic Chemistry NMR Structure Elucidation 4-Bromobutanenitrile. YouTube. Available at: [\[Link\]](#)

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## Sources

- 1. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 2. Formal  $\gamma$ -C-H Functionalization of Cyclobutyl Ketones: Synthesis of cis-1,3-Difunctionalized Cyclobutanes - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 3. PubChemLite - 4-bromophenyl cyclobutyl ketone (C<sub>11</sub>H<sub>11</sub>BrO) [[pubchemlite.lcsb.uni.lu](http://pubchemlite.lcsb.uni.lu)]
- 4. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 5. [masterorganicchemistry.com](http://masterorganicchemistry.com) [[masterorganicchemistry.com](http://masterorganicchemistry.com)]
- 6. [maths.tcd.ie](http://maths.tcd.ie) [[maths.tcd.ie](http://maths.tcd.ie)]
- 7. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 8. [pharmacy180.com](http://pharmacy180.com) [[pharmacy180.com](http://pharmacy180.com)]

- [9. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [10. www2.chem.wisc.edu \[www2.chem.wisc.edu\]](http://www2.chem.wisc.edu)
- [11. 4-BROMOPHENYL CYCLOBUTYL KETONE\(898790-60-8\) 1H NMR spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [12. Cyclobutanecarboxylic Acid in Organic chemistry\\_Chemicalbook \[chemicalbook.com\]](https://chemicalbook.com)
- [13. medindia.net \[medindia.net\]](https://medindia.net)
- [14. Researchers claim find of compound to stop cancer spread | Cancer | breast | prostate | colon and lung | oncology | drug | research | KBU2046 | medicine | Onmanorama | Health News | Lifestyle News \[onmanorama.com\]](#)
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